

# An In-depth Technical Guide to 2-Bromo-4-methylbenzaldehyde

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## Compound of Interest

Compound Name: 2-Bromo-4-methylbenzaldehyde

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This technical guide provides a comprehensive overview of **2-bromo-4-methylbenzaldehyde**, a key intermediate in organic synthesis. The document details its chemical and physical properties, spectroscopic data, synthesis protocols, and significant reactions, with a focus on its applications in medicinal chemistry and materials science.

## Chemical Identity and Properties

**2-Bromo-4-methylbenzaldehyde**, also known as 2-bromo-p-tolualdehyde, is a substituted aromatic aldehyde.<sup>[1][2][3]</sup> Its structure features a benzene ring with a bromo group and a methyl group at positions 2 and 4, respectively, relative to the aldehyde functional group.

Table 1: Chemical Identifiers and Physical Properties

Property	Value
IUPAC Name	2-bromo-4-methylbenzaldehyde[1]
CAS Number	824-54-4[1][4]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrO[1][4]
Molecular Weight	199.04 g/mol [1][4]
Appearance	Bright yellow crystal[4]
Melting Point	30-35 °C (lit.)[4][5][6][7]
Boiling Point	114-115 °C at 5 Torr[4]
Density	1.490 ± 0.06 g/cm <sup>3</sup> (Predicted)[4]
SMILES	<chem>CC1=CC(=C(C=C1)C=O)Br</chem> [1]
InChIKey	MUZMDYCVUCMIDC-UHFFFAOYSA-N[1]

## Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **2-bromo-4-methylbenzaldehyde**. Techniques such as Fourier-transform infrared (FTIR) and Raman spectroscopy have been utilized for its characterization.[1] Detailed crystallographic and spectroscopic characterization has been reported, confirming the molecular structure where the aldehyde group's oxygen atom is oriented away from the ortho bromine atom to minimize electronic repulsion.[3]

## Synthesis of 2-Bromo-4-methylbenzaldehyde

A common method for the synthesis of **2-bromo-4-methylbenzaldehyde** involves the conversion of 2-bromo-4-methylaniline.[3][8] The following is a detailed experimental protocol based on established literature.

Experimental Protocol: Synthesis via Diazotization[8]

A. Preparation of Formaldoxime (10% Aqueous Solution)

- Heat a mixture of 11.5 g (0.38 mole) of paraformaldehyde and 26.3 g (0.38 mole) of hydroxylamine hydrochloride in 170 ml of water until a clear solution is obtained.
- Add 51 g (0.38 mole) of hydrated sodium acetate to the solution.
- Gently boil the mixture under reflux for 15 minutes to yield a 10% solution of formaldoxime.

#### B. Preparation of 2-Bromo-4-methylbenzenediazonium chloride

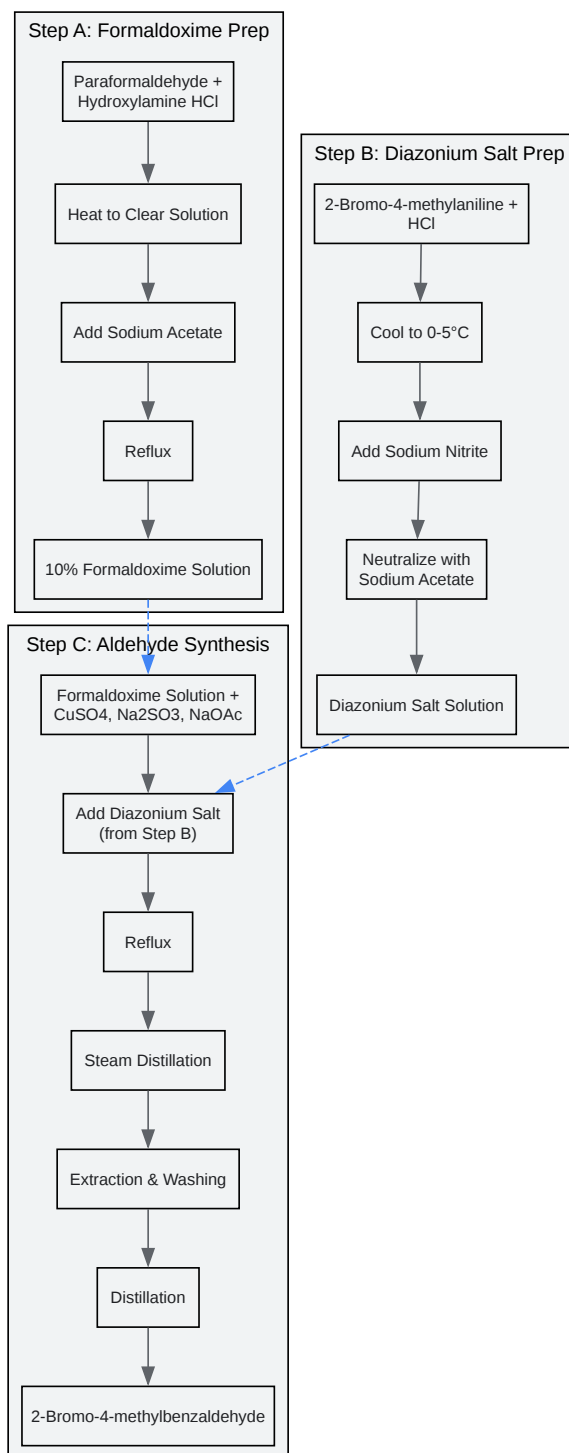
- In a 1-liter three-necked flask equipped with a stirrer, dropping funnel, and thermometer, mix 46.0 g (0.25 mole) of 2-bromo-4-methylaniline with 50 ml of water.
- Slowly add 57 ml of concentrated hydrochloric acid while stirring.
- Cool the mixture to room temperature, add 100 g of ice, and maintain the temperature between -5°C and +5°C using an ice-salt bath.
- Add a solution of 17.5 g (0.25 mole) of sodium nitrite in 25 ml of water dropwise to the stirred mixture.
- Continue stirring for 15 minutes after the addition is complete.
- Neutralize the diazonium salt solution to Congo red by adding a solution of 22 g of hydrated sodium acetate in 35 ml of water.

#### C. Synthesis of **2-Bromo-4-methylbenzaldehyde**

- In a 3-liter three-necked flask, place the prepared 10% formaldoxime solution.
- Add 6.5 g (0.026 mole) of hydrated cupric sulfate, 1.0 g (0.0079 mole) of sodium sulfite, and a solution of 160 g of hydrated sodium acetate in 180 ml of water.
- Maintain the solution at 10–15°C and stir vigorously.
- Slowly introduce the neutral diazonium salt solution from step B below the surface of the formaldoxime solution.
- After the addition is complete, heat the mixture under reflux for 2 hours.

- Perform steam distillation on the reaction product.
- Saturate the distillate with sodium chloride and extract with three 150-ml portions of ether.
- Wash the combined ethereal extracts successively with saturated sodium chloride solution, 10% sodium bicarbonate solution, and again with saturated sodium chloride solution.
- Dry the ether extract over anhydrous sodium sulfate, evaporate the ether, and distill the product under reduced pressure. The final product, **2-bromo-4-methylbenzaldehyde**, distills at 114–115°C (5 mm).

## Synthesis Workflow of 2-Bromo-4-methylbenzaldehyde

[Click to download full resolution via product page](#)Caption: Synthesis workflow for **2-bromo-4-methylbenzaldehyde**.

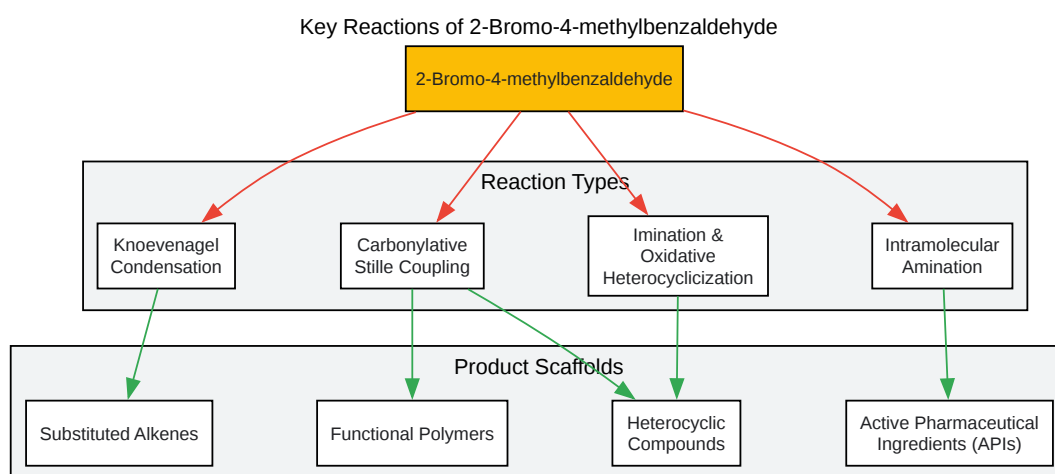
## Chemical Reactivity and Applications

**2-Bromo-4-methylbenzaldehyde** is a versatile building block in organic synthesis due to its reactive aldehyde group and the presence of a bromine atom, which can participate in various coupling reactions.<sup>[2]</sup> It is a reactant in several important organic reactions.

### Key Reactions:

- **Knoevenagel Condensation:** A reaction between an aldehyde and a compound with an active methylene group to form a new C=C bond.<sup>[7]</sup>
- **Carbonylative Stille Couplings:** This reaction is followed by isomerization and intramolecular Heck reactions.<sup>[2][7]</sup>
- **Imination and Oxidative Heterocyclicization/Carbonylation:** Used in the formation of imines and subsequent cyclization reactions.<sup>[2][7]</sup>
- **Intramolecular Amination and Hydroacylation:** Serves as a reactant in these cyclization and addition reactions.<sup>[7]</sup>

These reactions make it a valuable intermediate for the synthesis of complex molecules, including pharmaceuticals and advanced materials.



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Caption: Applications of **2-bromo-4-methylbenzaldehyde** in synthesis.

## Safety and Handling

**2-Bromo-4-methylbenzaldehyde** is classified as an irritant. It is important to handle this chemical with appropriate personal protective equipment in a well-ventilated area.

Table 2: GHS Hazard Information

Pictogram	Signal Word	Hazard Statements	Precautionary Statements
GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation.[1] H319: Causes serious eye irritation.[1] H335: May cause respiratory irritation.[1]	P261, P264, P280, P302+P352, P305+P351+P338[1]

It is irritating to the eyes, respiratory system, and skin.[4] In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[4] Wear suitable protective clothing.[4]

This guide serves as a foundational resource for professionals working with **2-bromo-4-methylbenzaldehyde**, providing essential data and protocols to support research and development activities.

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